A Comparative Analysis of Boiling Points Among Nonanol Isomers

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Compound of Interest

Compound Name:	*3-Ethyl-2-heptanol*
CAS No.:	*19780-39-3*
Cat. No.:	*B010018*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative study of the boiling points of various nonanol isomers. The data presented is intended to assist researchers in understanding the physicochemical properties of these compounds, which is crucial for applications in solvent selection, reaction condition optimization, and drug formulation. This document outlines the structural influences on boiling points and provides a standardized experimental protocol for their determination.

Influence of Molecular Structure on Boiling Point

The boiling point of an alcohol is primarily determined by the strength of its intermolecular forces, with hydrogen bonding playing a dominant role. However, for isomeric alcohols, variations in boiling points can be attributed to differences in molecular structure, specifically the degree of branching and the position of the hydroxyl group.

- Branching: Increased branching in the carbon chain leads to a more compact, spherical molecular shape. This reduces the effective surface area for van der Waals interactions, resulting in weaker intermolecular forces and consequently, a lower boiling point.[1]

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- Position of the Hydroxyl Group: Primary alcohols, where the hydroxyl group is at a terminal carbon, tend to have higher boiling points compared to their secondary and tertiary isomers.[2] This is because the hydroxyl group is more exposed, allowing for more effective hydrogen bonding between molecules.[2]

Comparative Boiling Point Data of Nonanol Isomers

The following table summarizes the experimentally determined boiling points of several nonanol isomers under standard atmospheric pressure.

Isomer	Structure	Type	Boiling Point (°C)
1-Nonanol	$CH_3(CH_2)_8OH$	Primary	214 - 216[3][4][5]
2-Nonanol	$CH_3(CH_2)_6CH(OH)CH_3$	Secondary	193 - 194[6][7][8]
3-Nonanol	$CH_3(CH_2)_5CH(OH)CH_2CH_3$	Secondary	192 - 195[9][10][11]
4-Nonanol	$CH_3(CH_2)_4CH(OH)(CH_2)_2CH_3$	Secondary	192 - 195[12][13]
5-Nonanol	$CH_3(CH_2)_3CH(OH)(CH_2)_3CH_3$	Secondary	193 - 196[14][15][16][17]
2,6-Dimethyl-4-heptanol	$[(CH_3)_2CHCH_2]_2CHOH$	Secondary	174 - 178[18][19]
3,5,5-Trimethyl-1-hexanol	$(CH_3)_3CCH_2CH(CH_3)CH_2CH_2OH$	Primary	193 - 194[20][21][22][23]

Experimental Protocol: Determination of Boiling Point

This section details a standard laboratory procedure for the accurate determination of the boiling point of a liquid, such as a nonanol isomer.

Objective: To determine the boiling point of a liquid sample at atmospheric pressure.

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Apparatus:

- Heating mantle or oil bath
- Round-bottom flask
- Condenser
- Thermometer (calibrated)
- Boiling chips
- Clamps and stand

Procedure:

- Assembly: Set up the distillation apparatus. Clamp the round-bottom flask securely and place it in the heating mantle or oil bath. Attach the condenser to the flask and ensure a gentle, continuous flow of cooling water.
- Sample Preparation: Add a measured volume of the nonanol isomer to the round-bottom flask, along with a few boiling chips to ensure smooth boiling.
- Thermometer Placement: Position the thermometer in the neck of the flask so that the top of the thermometer bulb is level with the bottom of the side arm leading to the condenser. This ensures the thermometer measures the temperature of the vapor that is in equilibrium with the boiling liquid.
- Heating: Begin heating the sample gently.
- Observation: Observe the temperature as the liquid begins to boil and the vapor rises. The boiling point is the temperature at which the vapor and liquid phases are in equilibrium. This is indicated by a constant temperature reading on the thermometer as the liquid condenses on the thermometer bulb.
- Recording: Record the temperature at which a steady stream of distillate is collected. This stable temperature is the boiling point of the liquid.

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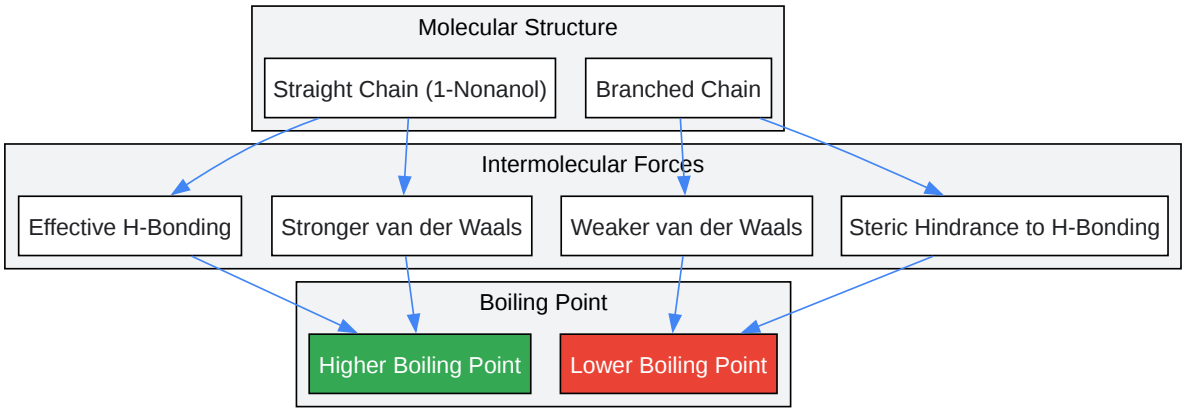
- Correction: If the atmospheric pressure is not 760 mmHg, a correction to the observed boiling point may be necessary.

Structure-Boiling Point Relationship

The following diagram illustrates the general relationship between the molecular structure of nonanol isomers and their boiling points.



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Caption: Isomer structure and boiling point relationship.

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